

# An In-depth Technical Guide to $\omega$ -Hydroxyhexadecanoic Acid (CAS 506-13-8)

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## Compound of Interest

Compound Name:	5-hydroxyhexadecanoic acid
CAS No.:	17369-53-8
Cat. No.:	B8223501

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A Note on Chemical Identity: The compound associated with CAS number 506-13-8 is 16-hydroxyhexadecanoic acid, also known as Juniperic acid. While the initial query referenced **5-hydroxyhexadecanoic acid**, the CAS number, a unique and definitive identifier, points exclusively to the 16-hydroxy isomer. This guide will therefore focus on the correct compound, 16-hydroxyhexadecanoic acid.

## Introduction and Overview

16-Hydroxyhexadecanoic acid is a long-chain omega-hydroxy fatty acid. It is a naturally occurring molecule found in both the plant and animal kingdoms, where it serves as a crucial structural component and a metabolic intermediate. In plants, it is a primary monomer for the biosynthesis of cutin, the protective polyester layer of the plant cuticle.[1][2] In animals, it is a metabolite of palmitic acid, produced via omega-hydroxylation by cytochrome P450 enzymes. Its unique bifunctional nature, possessing both a terminal hydroxyl group and a terminal carboxylic acid group, makes it a valuable building block in chemical synthesis and a compound of interest in the cosmetic and pharmaceutical industries for its emollient properties. [3] This guide provides a comprehensive technical overview for researchers and drug

development professionals, covering its chemical properties, synthesis, biological significance, analytical methodologies, and applications.

## Chemical and Physical Properties

16-Hydroxyhexadecanoic acid is a white solid at room temperature.<sup>[3][4]</sup> Its key chemical identifiers and physical properties are summarized below.

Property	Value	Source(s)
CAS Number	506-13-8	[3][5]
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O <sub>3</sub>	[3][6]
Molecular Weight	272.42 g/mol	[3][6]
IUPAC Name	16-hydroxyhexadecanoic acid	[7]
Synonyms	Juniperic acid, 16-Hydroxypalmitic acid	[6][7]
Melting Point	94-100 °C	[3][5]
Boiling Point	414.4 °C at 760 mmHg	[3]
Form	Solid	[5]
Solubility	Soluble in organic solvents.	[8]
InChI Key	UGAGPNKCDRTDHP-UHFFFAOYSA-N	[7]

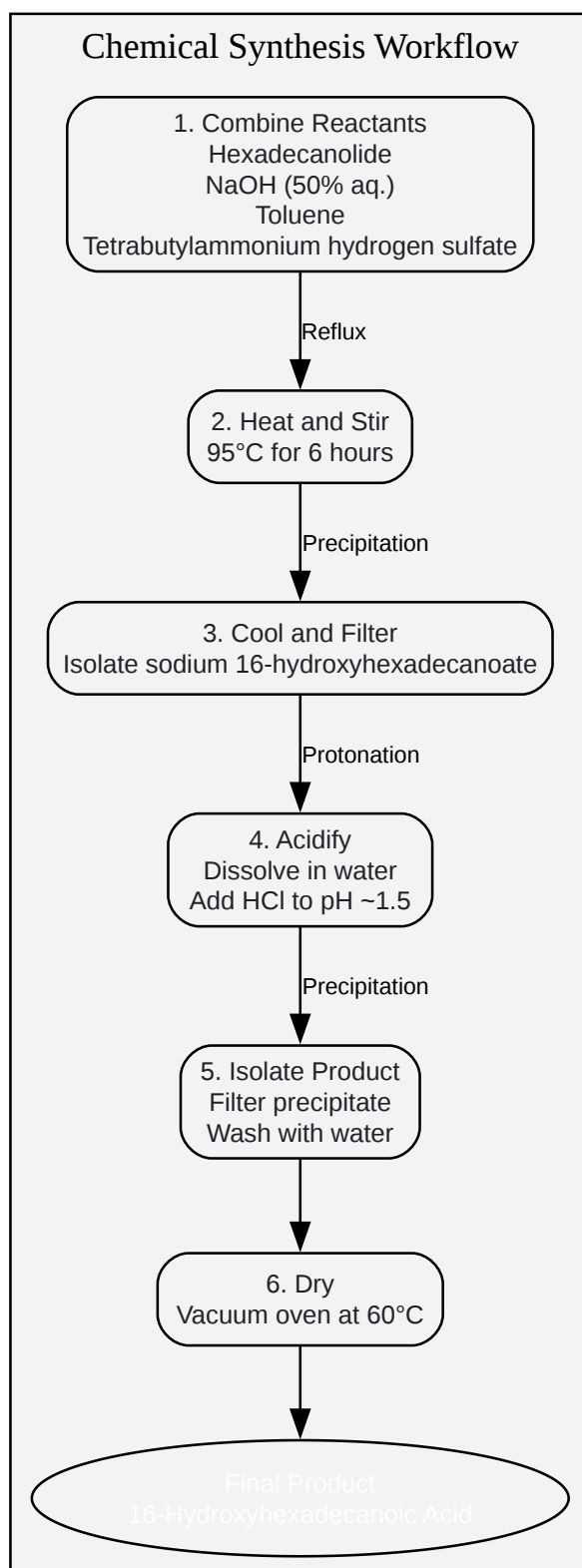
## Synthesis and Biosynthesis

### Chemical Synthesis: Hydrolysis of Hexadecanolide

A common and high-yield method for the chemical synthesis of 16-hydroxyhexadecanoic acid involves the alkaline hydrolysis of its corresponding lactone, hexadecanolide (also known as 16-hexadecanolide). This reaction proceeds via nucleophilic acyl substitution, where a hydroxide ion attacks the ester carbonyl, leading to the opening of the lactone ring.

Experimental Protocol: Synthesis of 16-Hydroxyhexadecanoic Acid<sup>[9][10]</sup>

- **Reaction Setup:** In a three-necked round-bottom flask equipped with a mechanical stirrer and reflux condenser, combine 1.16 moles of hexadecanolide (approx. 300 g), 1000 mL of 50% aqueous sodium hydroxide, 1500 mL of toluene, and 0.016 moles of tetrabutylammonium hydrogen sulfate (phase-transfer catalyst).[10]
- **Reaction Execution:** Heat the mixture to 95 °C and stir vigorously for 6 hours. The phase-transfer catalyst is crucial for transporting the hydroxide ion from the aqueous phase to the organic phase where the lactone is dissolved.
- **Isolation of the Salt:** After cooling the reaction mixture to room temperature, a solid will form. Filter this solid and rinse it several times with diethyl ether to remove any unreacted starting material and organic impurities.
- **Acidification:** Dissolve the filtered solid (the sodium salt of 16-hydroxyhexadecanoic acid) in 400 mL of distilled water. Acidify the solution to a pH of approximately 1.5 using concentrated hydrochloric acid. This protonates the carboxylate, causing the free acid to precipitate out of the solution.
- **Final Purification:** Filter the resulting precipitate and wash it several times with distilled water to remove any inorganic salts. Dry the final product, a white solid, under vacuum at 60 °C. This procedure typically yields the product in high purity (>97%).[9]

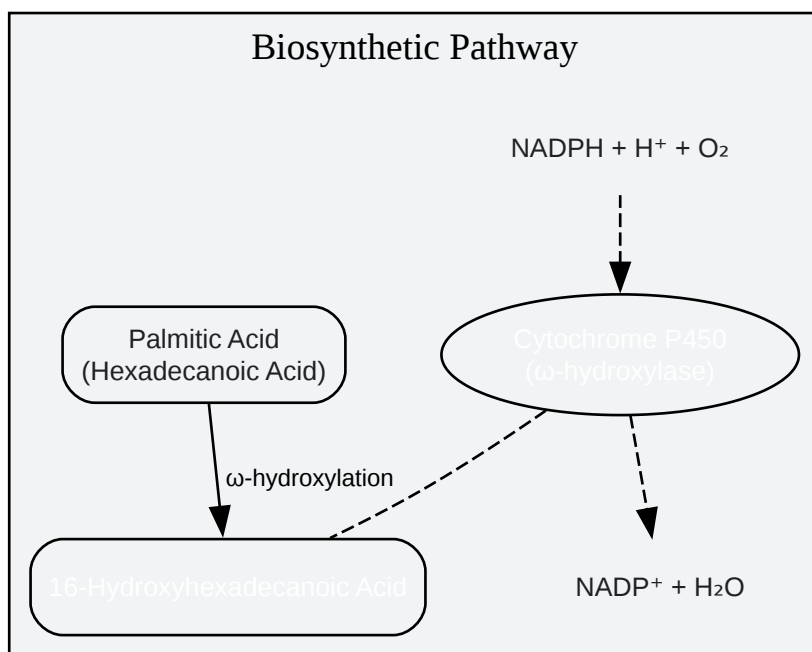


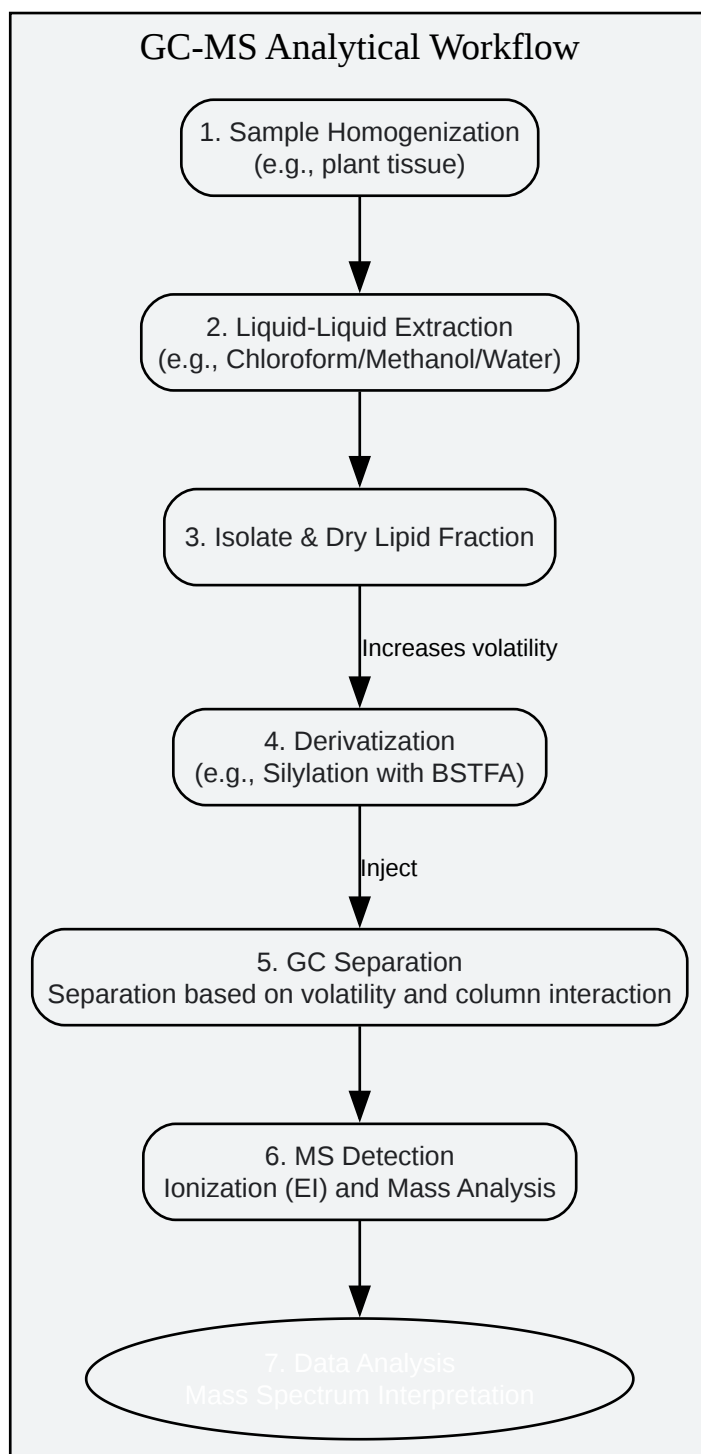
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Caption: Workflow for the chemical synthesis of 16-hydroxyhexadecanoic acid.

## Biosynthesis

In biological systems, 16-hydroxyhexadecanoic acid is synthesized from the ubiquitous saturated fatty acid, palmitic acid (hexadecanoic acid). The key transformation is the omega ( $\omega$ )-hydroxylation, a reaction catalyzed by cytochrome P450 (CYP) enzymes. These enzymes, particularly those from the CYP4 family in animals and specialized families like CYP704B2 in plants, introduce a hydroxyl group at the terminal ( $\omega$  or C-16) methyl group of the fatty acid. This is a critical step in the production of cutin monomers in plants and in fatty acid metabolism in animals.<sup>[1][2][11]</sup>





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- To cite this document: BenchChem. [An In-depth Technical Guide to  $\omega$ -Hydroxyhexadecanoic Acid (CAS 506-13-8)]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b8223501/docs#an-in-depth-technical-guide-to-hydroxyhexadecanoic-acid-cas-506-13-8>]

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